

An In-depth Technical Guide to 2-Acetyloxirane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Acetyloxirane

Cat. No.: B1328778

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Acetyloxirane, also known as 1-(oxiran-2-yl)ethanone, is a reactive organic molecule incorporating both a ketone and an epoxide functional group. This unique bifunctionality makes it a versatile building block in organic synthesis and a compound of interest in medicinal chemistry. This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **2-acetyloxirane**, with a focus on data relevant to researchers and professionals in drug development.

Chemical Structure and Identification

2-Acetyloxirane is a chiral molecule with a three-membered epoxide ring directly attached to an acetyl group. The presence of these two reactive moieties in close proximity governs its chemical behavior and potential applications.

Table 1: Structural and Identification Data for **2-Acetyloxirane**

Property	Value	Reference
IUPAC Name	1-(oxiran-2-yl)ethanone	N/A
CAS Number	4401-11-0	[1]
Molecular Formula	C4H6O2	[1]
SMILES	CC(=O)C1CO1	[1]
InChI	InChI=1S/C4H6O2/c1-3(5)4-2-6-4/h4H,2H2,1H3	[1]
InChIKey	YBWJKTAELMMCHQ-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physical and chemical properties of **2-acetyloxirane** are crucial for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties of **2-Acetyloxirane**

Property	Value	Reference
Molecular Weight	86.09 g/mol	N/A
Boiling Point	45-46 °C at 30 mmHg	N/A
Density	1.139 g/cm ³	N/A
Refractive Index	1.443	N/A
Melting Point	Data not available	N/A
Solubility	Data not available	N/A

Synthesis and Purification

While specific, detailed experimental protocols for the synthesis of **2-acetyloxirane** are not readily available in the provided search results, general methods for the synthesis of epoxides

can be adapted. A common method for the preparation of epoxides is the epoxidation of α,β -unsaturated ketones.

General Synthesis Workflow

A potential synthetic route to **2-acetyloxirane** could involve the epoxidation of 3-buten-2-one.

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References

- 1. 2-ACETYLOXIRANE(4401-11-0) 1H NMR spectrum [chemicalbook.com]
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